

Bensulfuron-methyl: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: *Bensulfuron-methyl*

Cat. No.: *B1668007*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the molecular structure, chemical formula, and physicochemical properties of **Bensulfuron-methyl**. The information is curated to support research, scientific analysis, and development activities involving this compound.

Molecular Identity and Chemical Formula

Bensulfuron-methyl is a selective herbicide belonging to the sulfonylurea class.^{[1][2]} It is the methyl ester of bensulfuron and functions as an acetolactate synthase (ALS) inhibitor, thereby controlling a variety of annual and perennial weeds, particularly in wheat and rice crops.^{[1][3]}

The fundamental chemical identifiers for **Bensulfuron-methyl** are as follows:

Identifier	Value
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₇ S[4]
Molecular Weight	410.4 g/mol
IUPAC Name	methyl 2-[(4,6-dimethoxypyrimidin-2-yl)carbamoylsulfamoylmethyl]benzoate
CAS Registry Number	83055-99-6
Canonical SMILES	<chem>COC1=CC(=NC(=N1)NC(=O)NS(=O)(=O)CC2=CC=CC=C2C(=O)OC)OC</chem>
InChI Key	XMQFTWRPUQYINF-UHFFFAOYSA-N

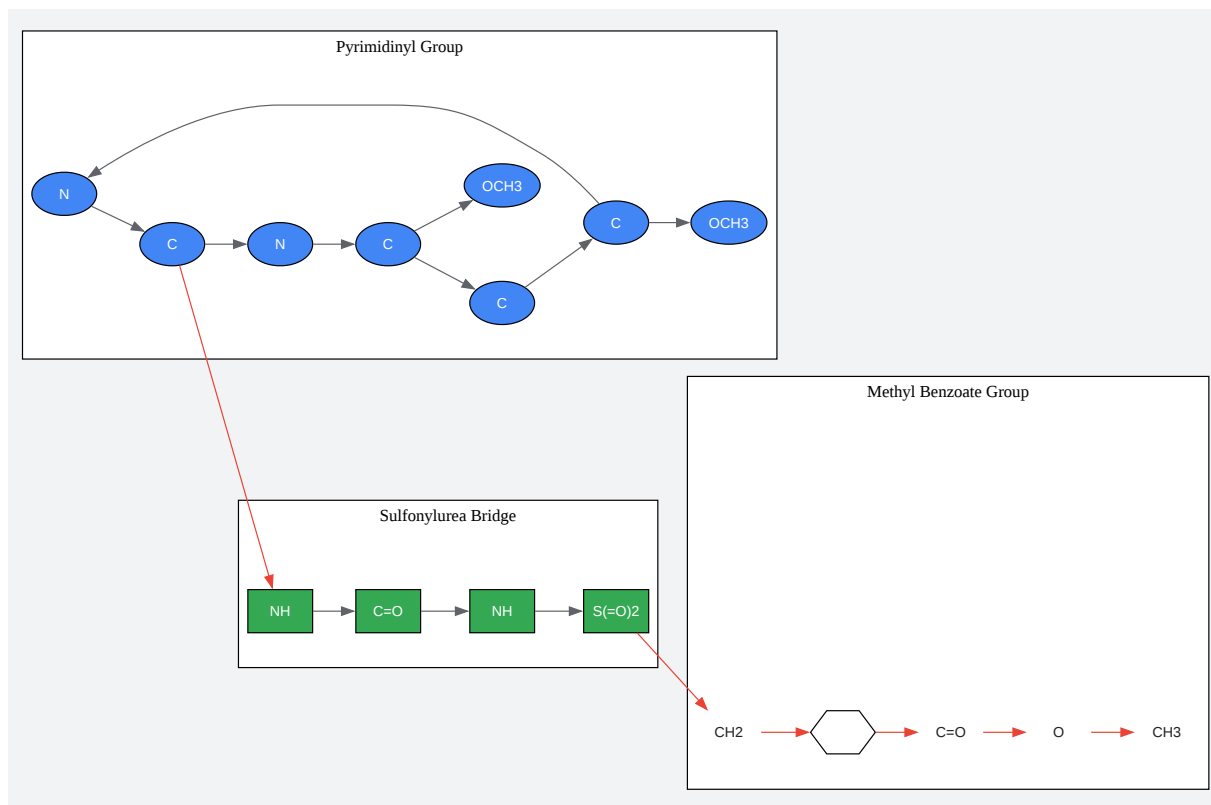
Physicochemical Properties

A summary of the key physicochemical properties of **Bensulfuron-methyl** is presented in the table below. These parameters are crucial for understanding its behavior in various environmental and biological systems.

Property	Value	Conditions
Melting Point	185-188 °C	
Vapor Pressure	1.733×10^{-3} Pa	20 °C
2.8×10^{-9} mPa	25 °C	
Solubility in Water	2.9 mg/L	25 °C, pH 5
1200 mg/L	25 °C, pH 8	
6.65 mg/L	20 °C, pH 7	
Solubility in Organic Solvents (at 20°C)		
Dichloromethane	11720 mg/L	
Acetonitrile	5380 mg/L	
Ethyl acetate	1660 mg/L	
Acetone	1380 mg/L	
Methanol	990 mg/L	
Xylene	280 mg/L	
Hexane	3.1 mg/L	
Partition Coefficient (Kow)	4.1	
Soil Degradation (DT ₅₀ , aerobic)	56.9 days (Moderately persistent)	

Molecular Structure

The two-dimensional chemical structure of **Bensulfuron-methyl** is depicted in the diagram below. This visualization clarifies the arrangement of atoms and functional groups within the molecule.



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Caption: Molecular structure of **Bensulfuron-methyl**.

Experimental Protocols

Synthesis of Bensulfuron-methyl

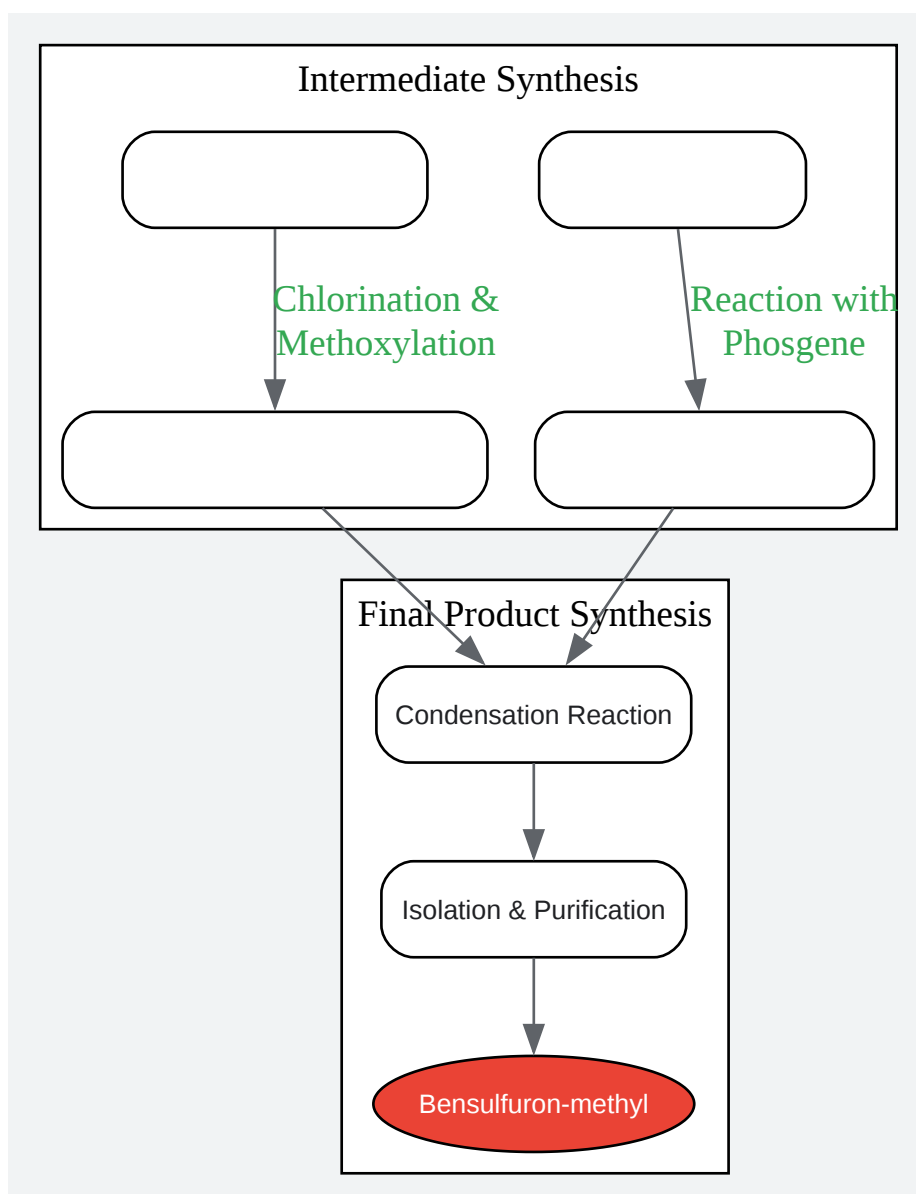
A common synthetic route for **Bensulfuron-methyl** involves a multi-step process. The key steps are outlined below:

- Preparation of 2-amino-4,6-dimethoxypyrimidine: This intermediate is synthesized by chlorinating and subsequently methoxylating pyrimidine derivatives.
- Preparation of o-methoxycarbonylbenzylsulfonyl isocyanate: This is achieved by reacting o-methyl formate benzyl sulfonamide with phosgene. An alternative method involves the

reaction of o-methyl formate benzyl sulfamide with bis(trichloromethyl) carbonate in the presence of a catalyst.

- **Condensation Reaction:** The two key intermediates, 2-amino-4,6-dimethoxypyrimidine and o-methoxycarbonylbenzylsulfonyl isocyanate, are then reacted together in a suitable solvent, such as xylene, under controlled temperature conditions to form **Bensulfuron-methyl**.
- **Isolation and Purification:** The final product is isolated from the reaction mixture, often through centrifugal separation, and then washed and dried to yield pure **Bensulfuron-methyl**.

The logical workflow for the synthesis is illustrated in the following diagram:



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Caption: Synthesis workflow for **Bensulfuron-methyl**.

Analytical Determination

The quantification of **Bensulfuron-methyl** in various matrices is typically performed using chromatographic techniques coupled with mass spectrometry or UV detection.

4.2.1. Determination in Soil and Sediment by LC-MS/MS

A validated method for the analysis of **Bensulfuron-methyl** in soil and sediment involves the following steps:

- **Extraction:** The sample is extracted with an appropriate solvent mixture, such as acetonitrile and methylene chloride. The extraction can be aided by sonication.
- **Cleanup:** The extract is then cleaned up using dispersive solid-phase extraction (dSPE) with materials like primary secondary amine (PSA) and magnesium sulfate to remove interfering substances.
- **Analysis:** The final extract is analyzed by Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). Quantification is based on the peak area response of specific ion transitions against a calibration curve. The typical quantitation ion transition is m/z 411 \rightarrow m/z 148.9, with a confirmation transition of m/z 411 \rightarrow m/z 182.1.

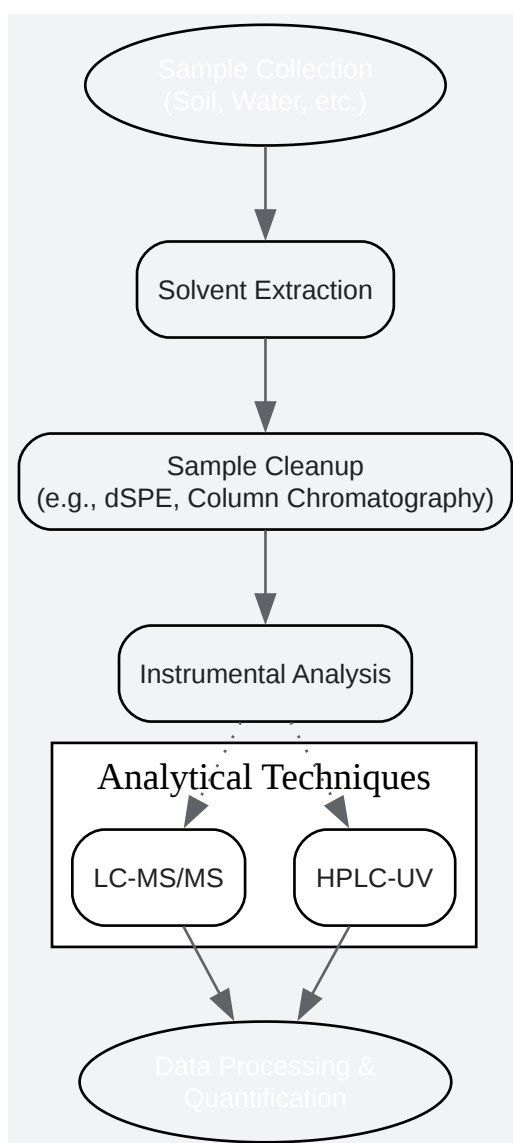
4.2.2. Determination in Paddy Fields by HPLC-UV

An established High-Performance Liquid Chromatography (HPLC) method for the simultaneous determination of **Bensulfuron-methyl** and other herbicides in paddy water, soil, and rice plants includes:

- **Extraction:**
 - **Paddy water:** Extraction with methylene chloride.
 - **Soil:** Extraction with an alkaline mixed solution of acetonitrile-methylene chloride.

- Rice plant: Extraction with alkaline methylene chloride followed by cleanup on a Florisil column.
- Chromatographic Separation: The separation is achieved on a C18 column with a mobile phase of water-methanol (30:70, v/v) at a flow rate of 0.5 mL/min.
- Detection: Detection is carried out using a UV detector at a wavelength of 238 nm. Quantification is performed using an external standard method.

The general workflow for the analytical determination of **Bensulfuron-methyl** is presented below:



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Caption: General analytical workflow for **Bensulfuron-methyl**.

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References

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